

# 4-Glycylphenyl Benzoate HCl: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Glycylphenyl benzoate hcl

Cat. No.: B15077173

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling guidelines for 4-Glycylphenyl benzoate hydrochloride. The information is compiled from publicly available Safety Data Sheets (SDS) to ensure a high standard of safety in a laboratory or research setting. Due to the limited availability of published research on this specific compound, this guide focuses on established safety protocols.

## Chemical and Physical Properties

**4-Glycylphenyl benzoate HCl** is a solid, appearing as a white powder. While specific quantitative data is limited, the following table summarizes its known physical and chemical properties.

Property	Value	Source
Physical State	Powder Solid	
Appearance	White	
Odor	Odorless	
Melting Point	85 - 88 °C / 185 - 190.4 °F	
Molecular Formula	C <sub>15</sub> H <sub>16</sub> ClNO <sub>3</sub>	Inferred from name
Molecular Weight	293.75 g/mol	Inferred from name

## Hazard Identification and Classification

**4-Glycylphenyl benzoate HCl** is classified as a hazardous substance. The following table outlines its hazard statements as per the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Repeated Exposure)	Category 1 (Lungs, Inhalation)	H372: Causes damage to organs (Lungs) through prolonged or repeated exposure if inhaled.
Hazardous to the Aquatic Environment (Acute Hazard)	Category 3	H402: Harmful to aquatic life.

Signal Word: Danger

Hazard Pictograms:

- Corrosion
- Health Hazard
- Irritant

## Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling **4-Glycylphenyl benzoate HCl** to minimize risk to personnel and the environment.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield. Standard EN166 (EU) or 29 CFR 1910.133 (US) should be followed.
- **Skin Protection:** Wear protective gloves and a lab coat. Immediately remove and properly dispose of contaminated clothing.
- **Respiratory Protection:** If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in the positive pressure mode with emergency escape provisions is recommended.

## Engineering Controls

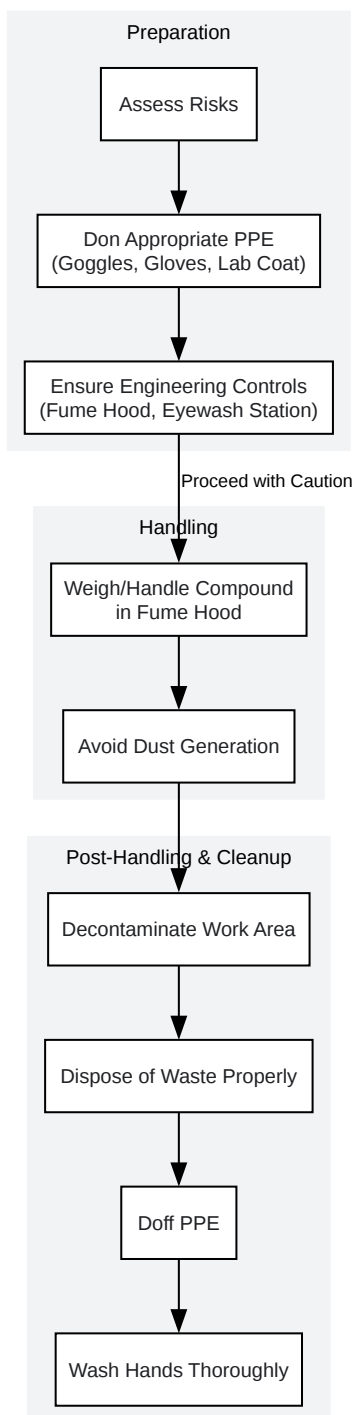
- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Eye Wash and Safety Shower:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

## Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.
- **Storage:** Keep the container tightly closed in a dry and well-ventilated place.

The following diagram illustrates the general workflow for safe handling of **4-Glycylphenyl benzoate HCl**.

## General Handling Workflow for 4-Glycylphenyl Benzoate HCl

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Caption: General Handling Workflow

## First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

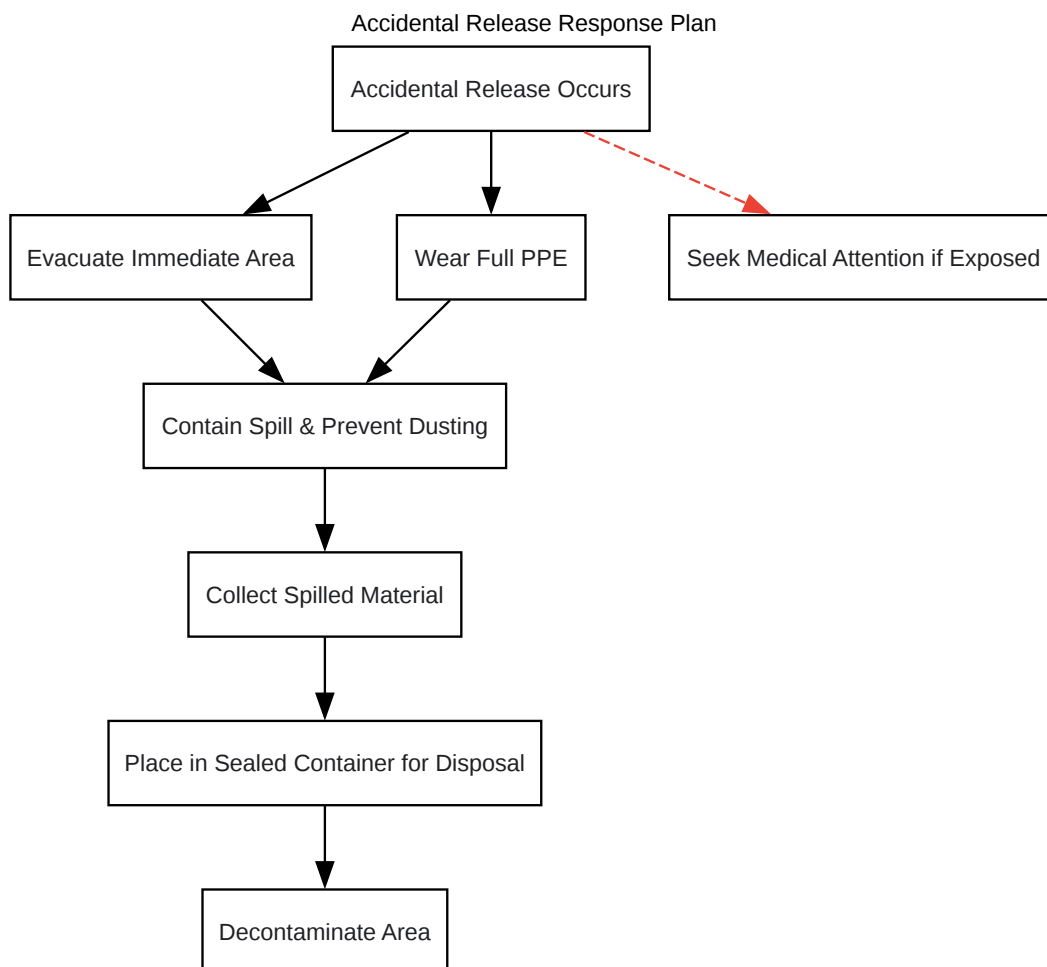
Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Accidental Release Measures

In the event of a spill, adhere to the following procedures:

- Evacuate the Area: Restrict access to the spill area.
- Ventilate the Area: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE, including respiratory protection.
- Containment and Cleanup: Avoid generating dust. Sweep up the spilled solid and place it in a suitable, closed container for disposal.
- Environmental Precautions: Do not let the product enter drains.

The logical relationship for an accidental release response is outlined below.



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Caption: Accidental Release Response

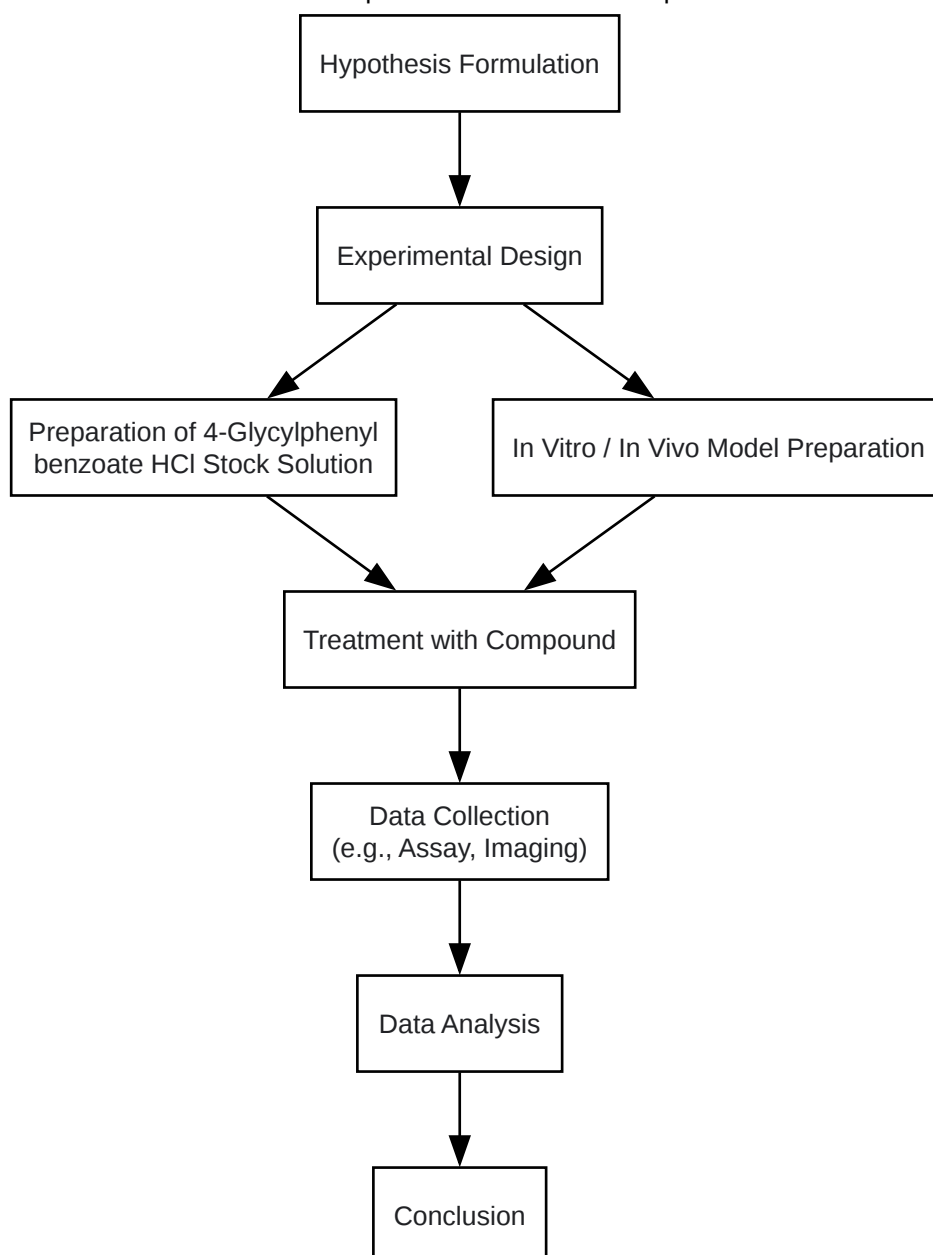
## Experimental Protocols and Biological Pathways

As of the last update, a comprehensive search of publicly available scientific literature and databases did not yield specific experimental protocols or established signaling pathways for 4-Glycylphenyl benzoate hydrochloride. Researchers working with this compound are advised to

develop their own protocols based on the properties of similar molecules and to conduct thorough literature reviews for any newly published data.

For professionals developing their own experimental workflows, a generalized diagram structure is provided below for adaptation.

Generic Experimental Workflow Template



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Caption: Generic Experimental Workflow

## Disposal Considerations

Dispose of **4-Glycylphenyl benzoate HCl** and its containers in accordance with local, state, and federal regulations. Do not empty into drains. It is recommended to use a licensed professional waste disposal service.

This guide is intended for informational purposes only and should not be substituted for a thorough risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet for this compound before use.

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